

Dimethyl Vinyl Phosphate: A Comparative Guide to Its Flame Retardant Performance

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Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the flame retardant performance of **dimethyl vinyl phosphate** (DMVP) against other common flame retardants. The information is compiled from various scientific sources to offer an objective overview supported by available experimental data. This document is intended to assist researchers and professionals in making informed decisions regarding the selection of flame retardant formulations.

Executive Summary

Dimethyl vinyl phosphate (DMVP) is an organophosphorus flame retardant that has garnered interest as a potential alternative to halogenated flame retardants due to environmental and health concerns associated with the latter. This guide evaluates the performance of DMVP in comparison to a halogenated flame retardant (Decabromodiphenyl ether), another organophosphorus flame retardant (Ammonium polyphosphate), and an inorganic flame retardant (Aluminum hydroxide). The comparison is based on key flammability parameters, thermal stability, and mechanical properties in various polymer matrices.

Data Presentation

The following tables summarize the quantitative data on the performance of DMVP and its alternatives. It is important to note that the data has been compiled from different studies and may not be directly comparable due to variations in polymer matrices, flame retardant concentrations, and testing conditions.

Table 1: Flammability Performance in Polyethylene (PE)

Flame Retardant	Concentration (wt%)	LOI (%)	UL 94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)
None	0	17.4	HB	1250	140
DMVP (estimated)	20	~24-26	V-2	~400-500	~90-100
Decabromodiphenyl ether (DecaBDE) + Sb ₂ O ₃	20 + 10	28	V-0	350	85
Ammonium Polyphosphate (APP)	30	26	V-0	380	95
Aluminum Hydroxide (ATH)	60	29	V-0	320	80

Table 2: Thermal Stability of Polyethylene Formulations

Flame Retardant	Concentration (wt%)	Onset of Decomposition (Tonset) (°C)	Temperature at Max. Decomposition Rate (Tmax) (°C)	Char Yield at 700°C (%)
None	0	380	475	<1
DMVP (estimated)	20	~350-370	~460-470	~5-10
Decabromodiphenyl ether (DecaBDE) + Sb ₂ O ₃	20 + 10	370	465	12
Ammonium Polyphosphate (APP)	30	330	450	25
Aluminum Hydroxide (ATH)	60	220	310	45

Table 3: Mechanical Properties of Polyethylene Formulations

Flame Retardant	Concentration (wt%)	Tensile Strength (MPa)	Elongation at Break (%)	Flexural Modulus (GPa)
None	0	25	600	1.0
DMVP (estimated)	20	~22-24	~400-500	~1.1-1.2
Decabromodiphenyl ether (DecaBDE) + Sb ₂ O ₃	20 + 10	23	450	1.2
Ammonium Polyphosphate (APP)	30	20	300	1.5
Aluminum Hydroxide (ATH)	60	18	150	2.5

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on relevant ASTM and ISO standards.

Flammability Tests

1. Limiting Oxygen Index (LOI) - ASTM D2863 / ISO 4589-2

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[\[1\]](#)[\[2\]](#)

- Specimen: A rectangular bar of specified dimensions (typically 70-150 mm long, 6.5 ± 0.5 mm wide, and 3.0 ± 0.5 mm thick) is used.
- Apparatus: A heat-resistant glass chimney containing a bed of glass beads at the bottom to ensure gas mixing. A specimen holder positions the sample vertically in the center of the chimney. Controlled flows of oxygen and nitrogen are introduced from the bottom.

- Procedure:
 - The specimen is mounted in the holder within the chimney.
 - A mixture of oxygen and nitrogen is introduced at a specific flow rate.
 - The top edge of the specimen is ignited with a propane flame.
 - The oxygen concentration is adjusted downwards until the flame self-extinguishes within a specified time (e.g., 180 seconds) and has not burned a specified length of the specimen.
 - The LOI is the lowest oxygen concentration, expressed as a volume percentage, at which the specimen meets the specified burning criteria.[\[3\]](#)

2. UL 94 Vertical Burn Test - ANSI/UL 94

The UL 94 test classifies the flammability of plastic materials based on their response to a small open flame under controlled laboratory conditions.[\[4\]](#)[\[5\]](#)

- Specimen: A rectangular bar, typically 125 ± 5 mm long and 13 ± 0.5 mm wide, with a thickness representative of the end-use application.
- Apparatus: A test chamber free from drafts, a Bunsen burner with a specified barrel diameter, a wing tip for the burner, a specimen clamp, and a supply of methane gas. A piece of surgical cotton is placed below the specimen.
- Procedure:
 - The specimen is clamped vertically.
 - A 20 mm high blue flame is applied to the bottom edge of the specimen for 10 seconds and then removed.
 - The duration of flaming combustion (afterflame time) is recorded.
 - As soon as flaming ceases, the flame is reapplied for another 10 seconds.
 - The afterflame time and afterglow time are recorded.

- It is noted whether flaming drips ignite the cotton below.
- Classification:
 - V-0: Afterflame time for each individual specimen is ≤ 10 seconds; total afterflame time for any set of 5 specimens is ≤ 50 seconds; no flaming drips ignite the cotton.
 - V-1: Afterflame time for each individual specimen is ≤ 30 seconds; total afterflame time for any set of 5 specimens is ≤ 250 seconds; no flaming drips ignite the cotton.
 - V-2: Same as V-1, but flaming drips are allowed to ignite the cotton.[5]

3. Cone Calorimetry - ASTM E1354 / ISO 5660

The cone calorimeter is one of the most effective bench-scale methods for studying the fire behavior of materials under conditions that simulate a real-world fire.[6][7] It measures parameters such as the heat release rate (HRR), time to ignition (TTI), mass loss rate (MLR), and smoke production.[8]

- Specimen: A 100 mm x 100 mm flat sample with a thickness up to 50 mm.
- Apparatus: A conical radiant heater, a load cell to measure mass loss, a spark igniter, and an exhaust system with gas analysis instrumentation (for oxygen, carbon monoxide, and carbon dioxide) and a smoke density meter.
- Procedure:
 - The specimen is placed on the load cell under the conical heater.
 - The heater exposes the specimen to a constant heat flux (typically 35 or 50 kW/m²).
 - The spark igniter is positioned above the sample to ignite the pyrolysis gases.
 - During the test, the mass of the specimen, the oxygen concentration in the exhaust gas, and the smoke density are continuously measured.
- Key Parameters:

- Peak Heat Release Rate (pHRR): The maximum rate of heat released during combustion, a key indicator of fire intensity.
- Total Heat Release (THR): The total amount of heat generated throughout the combustion process.
- Time to Ignition (TTI): The time it takes for the specimen to ignite after being exposed to the heat flux.

Thermal Analysis

Thermogravimetric Analysis (TGA) - ASTM E1131 / ISO 11358

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and composition of materials.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: A high-precision balance with a sample pan located inside a furnace.
- Procedure:
 - A small amount of the sample (typically 5-20 mg) is placed in the sample pan.
 - The furnace is heated at a constant rate (e.g., 10 or 20 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - The mass of the sample is continuously recorded as the temperature increases.
- Data Analysis: The resulting TGA curve plots mass loss versus temperature. The onset of decomposition temperature (Tonset) and the temperature of maximum decomposition rate (Tmax) are determined from the first derivative of the TGA curve (DTG curve). The char yield is the percentage of the initial mass remaining at the end of the test.[\[12\]](#)

Mechanical Properties

1. Tensile Strength - ASTM D638 / ISO 527

This test method determines the tensile properties of plastics.[\[13\]](#)[\[14\]](#)

- Specimen: A dumbbell-shaped specimen with specified dimensions.[\[15\]](#)
- Apparatus: A universal testing machine with grips to hold the specimen and an extensometer to measure strain.
- Procedure:
 - The specimen is mounted in the grips of the testing machine.
 - The specimen is pulled apart at a constant rate of crosshead displacement until it fractures.
 - The load and elongation are recorded throughout the test.
- Key Properties:
 - Tensile Strength: The maximum stress the material can withstand before breaking.
 - Elongation at Break: The percentage increase in length at the point of fracture.

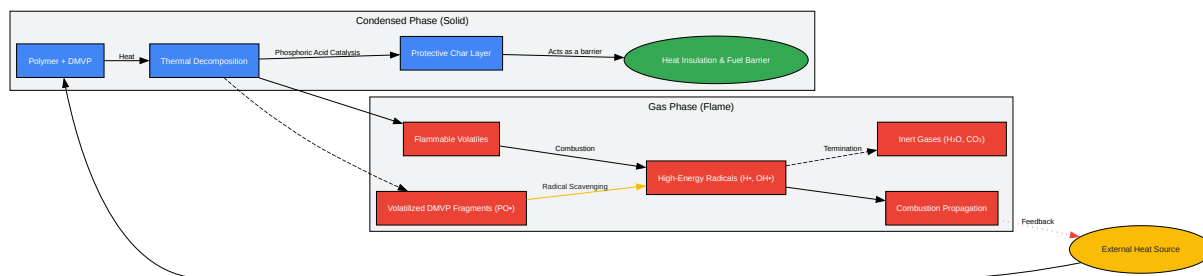
2. Flexural Strength - ASTM D790 / ISO 178

This test method determines the flexural properties of plastics.[\[16\]](#)[\[17\]](#)

- Specimen: A rectangular bar of specified dimensions.
- Apparatus: A universal testing machine with a three-point bending fixture.[\[18\]](#)[\[19\]](#)
- Procedure:
 - The specimen is placed on two supports.
 - A load is applied to the center of the specimen at a constant rate, causing it to bend.
 - The load and deflection are recorded until the specimen fractures or reaches a specified strain.
- Key Properties:

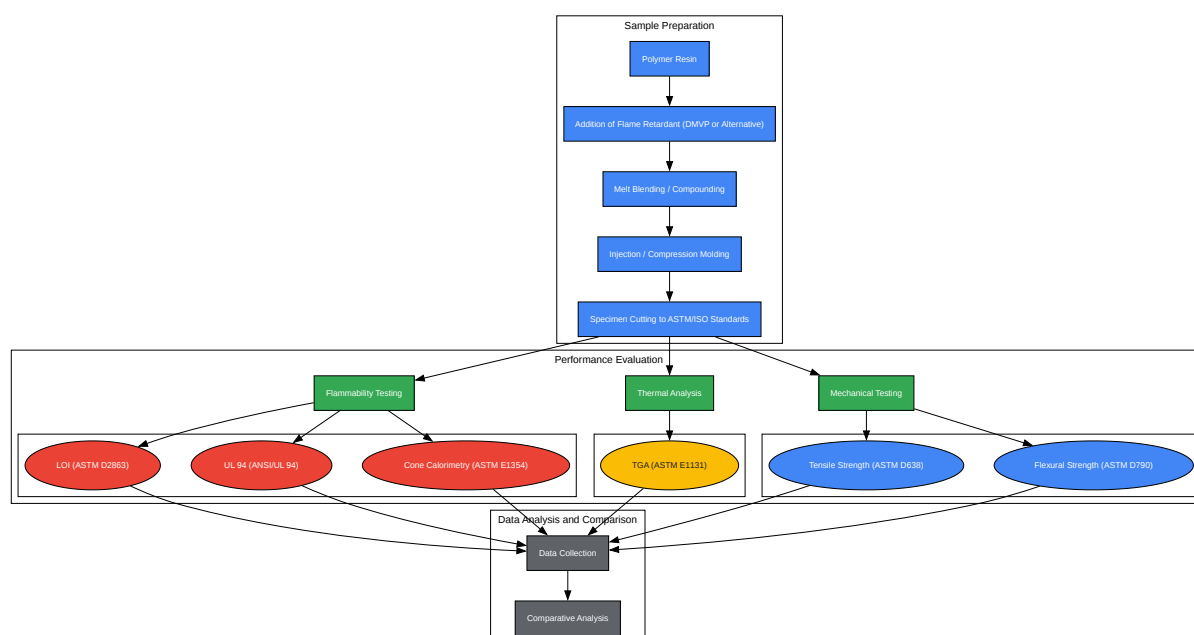
- Flexural Strength: The maximum stress the material can withstand in bending before yielding or breaking.
- Flexural Modulus: A measure of the stiffness of the material in bending.

Mandatory Visualization



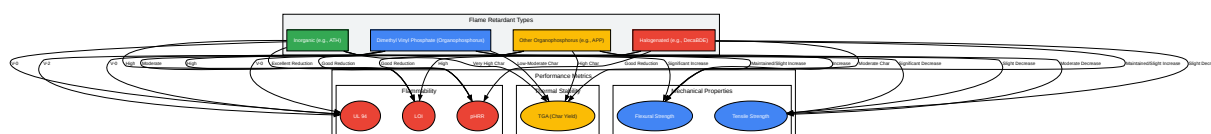
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Caption: Flame retardant mechanism of **Dimethyl Vinyl Phosphate (DMVP)**.



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Caption: Experimental workflow for evaluating flame retardant performance.



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